

Technical Guide: Physical and Chemical Properties of Lipid 29d

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Compound of Interest

Compound Name: Lipid 29d

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Introduction

Lipid 29d is a novel, unsaturated ionizable cationic lipid that has emerged as a significant component in the development of lipid nanoparticles (LNPs) for the delivery of messenger RNA (mRNA) therapeutics.^{[1][2]} Its unique thiophene-based structure contributes to distinct physicochemical properties that influence LNP formulation, biodistribution, and delivery efficiency.^{[3][4][5]} This technical guide provides an in-depth overview of the known physical and chemical properties of **Lipid 29d**, detailed experimental protocols for its use, and a summary of its role in mRNA delivery.

Chemical and Physical Properties

Lipid 29d is characterized by a central thiophene core, separating two linoleic tails, and an ionizable headgroup attached via an ester linkage.^[6] This arrangement of its building blocks is a key determinant of its function.^{[4][6]}

General Properties

Property	Value	Source
Molecular Formula	C49H82N4O3S	PubChem[3]
Molecular Weight	807.3 g/mol	PubChem[3]
IUPAC Name	N-[3-(dimethylamino)propyl]-6-[(9Z,12Z)-octadeca-9,12-dienoyl]-2-[[[(9Z,12Z)-octadeca-9,12-dienoyl]amino]-5,7-dihydro-4H-thieno[2,3-c]pyridine-3-carboxamide	PubChem[3]
Appearance	Liquid	BroadPharm[7]
Solubility	Sparingly soluble in ethanol (1-10 mg/ml)	Cayman Chemical[2]
Storage	Store in closed vessels at -20°C	BroadPharm[7]

Computed Physicochemical Data

The following data has been computationally predicted and provides further insight into the behavior of **Lipid 29d**.

Property	Value	Source
XLogP3	14.3	PubChem[3]
Polar Surface Area	110 Å ²	PubChem[3]
Hydrogen Bond Donor Count	2	PubChem[3]
Hydrogen Bond Acceptor Count	7	PubChem[3]
Rotatable Bond Count	30	PubChem[3]

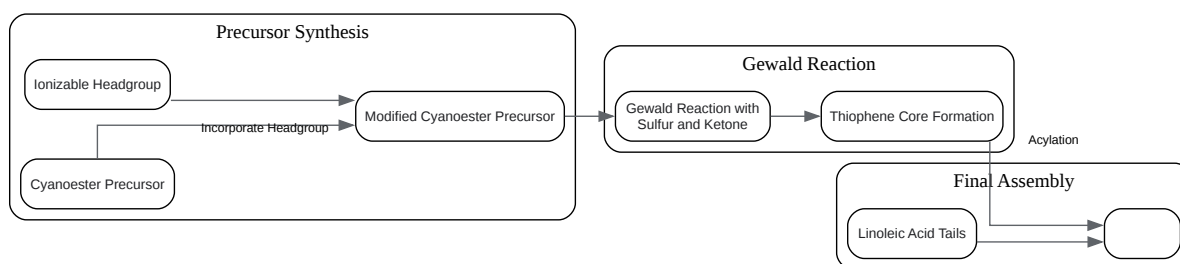
Note: Experimental data for properties such as boiling point, melting point, and density are not currently available.[7]

Experimental Protocols

The following sections detail the methodologies for the synthesis of **Lipid 29d** and its formulation into lipid nanoparticles.

Synthesis of Lipid 29d

The synthesis of **Lipid 29d** can be achieved through a multi-step process involving the Gewald reaction, which allows for the modular design of the thiophene core.[3][4][5] An alternative synthetic pathway involves incorporating the ionizable headgroup directly into the cyanoester precursor prior to the Gewald reaction, which can reduce the number of reaction steps.[4]



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Caption: Synthetic workflow for **Lipid 29d**.

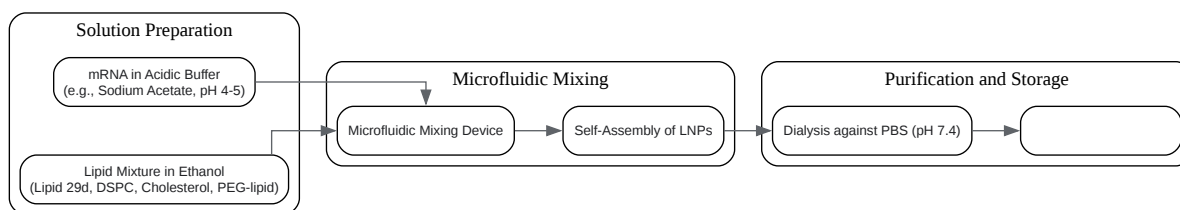
Protocol:

- **Precursor Modification:** The synthesis begins by incorporating the ionizable headgroup directly into a cyanoester precursor.[4] This creates a modified precursor that already contains the necessary amine functionality.
- **Gewald Reaction:** The modified cyanoester precursor undergoes a Gewald reaction with elemental sulfur and a suitable ketone. This one-pot reaction constructs the substituted 2-aminothiophene ring, which forms the core of **Lipid 29d**. [3][4][5]

- Acylation: The final step involves the acylation of the thiophene core with linoleic acid tails.[6] This attaches the two unsaturated lipid tails to opposing sides of the thiophene molecule, completing the structure of **Lipid 29d**.[4]

Formulation of Lipid 29d-containing Lipid Nanoparticles (LNPs)

Lipid 29d is a key component in the formulation of LNPs for mRNA delivery. These nanoparticles are typically prepared by microfluidic mixing.



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Caption: Workflow for **Lipid 29d** LNP formulation.

Protocol:

- Preparation of Lipid Stock Solution: A mixture of **Lipid 29d**, a phospholipid (such as DSPC), cholesterol, and a PEG-lipid is dissolved in ethanol. The molar ratios of these components are critical and are often optimized for specific applications.
- Preparation of Aqueous mRNA Solution: The mRNA cargo is dissolved in an acidic aqueous buffer, typically sodium acetate or sodium citrate at a pH of 4-5.
- Microfluidic Mixing: The ethanolic lipid solution and the aqueous mRNA solution are rapidly mixed using a microfluidic device. The rapid change in solvent polarity causes the lipids to self-assemble around the mRNA, forming LNPs.

- **Purification:** The resulting LNP suspension is dialyzed against a neutral buffer, such as phosphate-buffered saline (PBS) at pH 7.4, to remove the ethanol and acidic buffer components.
- **Characterization:** The formulated LNPs are then characterized for their size, polydispersity index (PDI), and mRNA encapsulation efficiency.

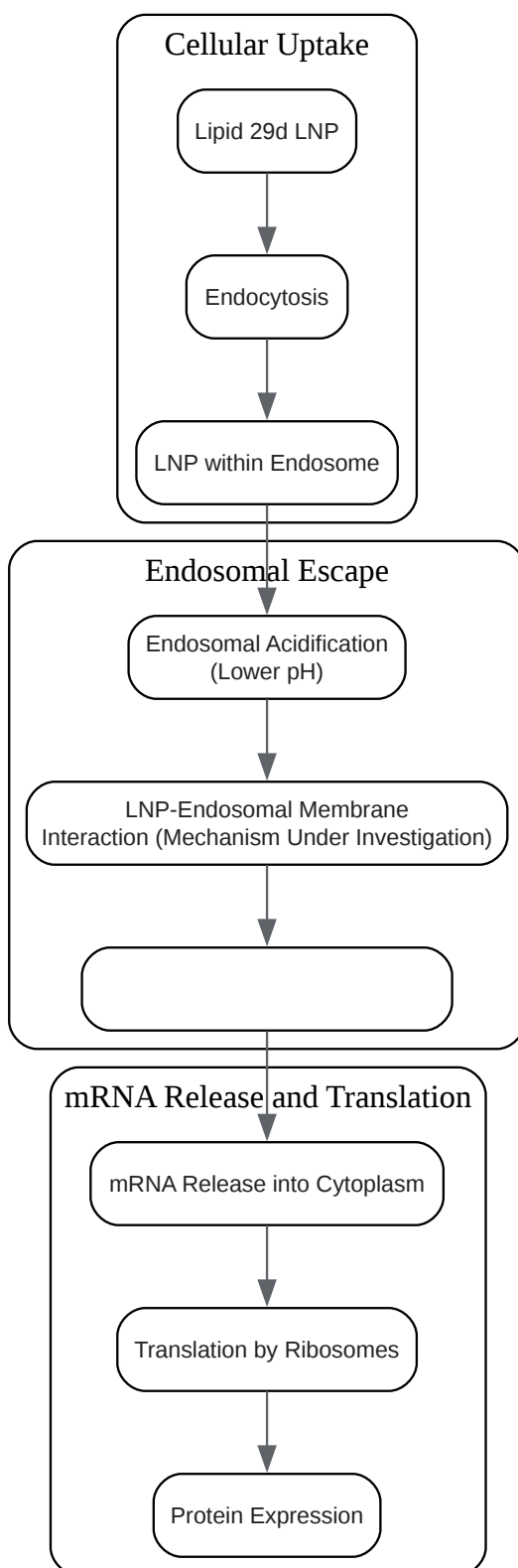
Role in mRNA Delivery and Mechanism of Action

Lipid 29d-containing LNPs have demonstrated a unique tropism for the lungs and spleen following intravenous administration, which is distinct from many other ionizable lipids that primarily target the liver.^{[4][6]}

Endosomal Escape

A crucial step in mRNA delivery is the escape of the LNP from the endosome to release its cargo into the cytoplasm. For most ionizable lipids, the acidic environment of the endosome protonates the amine headgroup, leading to a positive charge. This is thought to facilitate interaction with and disruption of the endosomal membrane.

However, LNPs formulated with **Lipid 29d** and other thiophene-based lipids do not exhibit a typical sigmoidal pH-response curve in a 2-(p-toluidino) naphthalene-6-sulfonic acid (TNS) assay.^[4] This suggests an alternative mechanism of action for endosomal escape that may be related to the electron delocalization in the thiophene core.^{[3][4][5]} The exact mechanism remains an active area of investigation.^[4]



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Caption: Proposed mechanism of **Lipid 29d** LNP-mediated mRNA delivery.

Conclusion

Lipid 29d represents a promising innovation in the field of ionizable lipids for mRNA delivery. Its unique thiophene-based structure imparts distinct physical and chemical properties that lead to a unique biodistribution profile, with a notable tropism for the lungs and spleen. While much has been elucidated about its synthesis and formulation, further research is needed to fully understand its unconventional mechanism of endosomal escape and to determine a complete profile of its physical properties. The continued investigation of **Lipid 29d** and other thiophene-based lipids holds the potential to expand the therapeutic applications of mRNA-based medicines to a wider range of tissues and diseases.

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References

- [1. Thiophene-based lipids for mRNA delivery to pulmonary and retinal tissues - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. pnas.org \[pnas.org\]](#)
- [5. ohsu.elsevierpure.com \[ohsu.elsevierpure.com\]](#)
- [6. WO2025019850A1 - Compositions and methods for reducing nanoparticle-associated coagulation - Google Patents \[patents.google.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
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